

Clofentezine-d8: A Technical Safety Review for Laboratory Professionals

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Compound of Interest

Compound Name: Clofentezine-d8

Cat. No.: B15555028

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This technical guide provides a detailed overview of the safety information for **Clofentezine-d8**, a deuterated analog of the acaricide Clofentezine. The data presented is primarily derived from the Safety Data Sheets (SDS) of the non-deuterated parent compound, Clofentezine, and should be interpreted with the understanding that while the chemical properties are very similar, slight variations may exist for the deuterated form. This document is intended for researchers, scientists, and professionals in drug development who may be handling this compound.

Section 1: Chemical and Physical Properties

Clofentezine-d8 is a stable isotope-labeled version of Clofentezine. The following table summarizes its key chemical and physical data.

Property	Value	Source
Analyte Name	Clofentezine-d8	LGC Standards
CAS Number	2732862-38-1	LGC Standards
Molecular Formula	C ₁₄ D ₈ Cl ₂ N ₄	LGC Standards
Molecular Weight	311.20	LGC Standards
Accurate Mass	310.0628	LGC Standards
Alternate CAS Number (Unlabelled)	74115-24-5	LGC Standards
Appearance	Magenta-coloured crystalline solid	FAO[1]
Melting Point	183.4°C	FAO[1]
Vapour Pressure	6.0 x 10 ⁻⁷ Pa at 20°C	FAO[1]
Solubility in Water	Very low	FAO[1]
Solubility in Organic Solvents	Slightly to moderately soluble	FAO[1]
Storage Temperature	+4°C	LGC Standards
Purity	>95% (HPLC)	LGC Standards

Section 2: Hazard Identification and GHS Classification

The hazard classification for Clofentezine can vary depending on the formulation and concentration. The following is a summary of GHS classifications found for Clofentezine, which should be considered as potential hazards for **Clofentezine-d8**.

Hazard Class	Hazard Statement	Pictogram	Source
Flammable Liquids, Category 2	H225: Highly flammable liquid and vapor	GHS02 (Flame)	Agilent[2], CPA Chem[3]
Acute Toxicity, Oral, Category 4	H302: Harmful if swallowed	GHS07 (Exclamation Mark)	Agilent[2]
Eye Irritation, Category 2A	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)	Agilent[2]
Acute Toxicity, Inhalation, Category 3	H331: Toxic if inhaled	GHS06 (Skull and Crossbones)	CPA Chem[3]
Specific Target Organ Toxicity — Single Exposure, Category 1	H370: Causes damage to the central nervous system and the visual organs	GHS08 (Health Hazard)	CPA Chem[3]
Chronic aquatic toxicity, Category 2	H411: Toxic to aquatic life with long lasting effects	GHS09 (Environment)	ADAMA[4]

Section 3: Toxicological Information

Toxicological data for Clofentezine indicates low acute toxicity. However, chronic exposure may have effects on the liver and thyroid.

Toxicity Endpoint	Value	Species	Source
Acute Oral LD50	> 5200 mg/kg bw	Rat, Mouse	INCHEM[5], AWHHE[6]
Acute Dermal LD50	> 2100 mg/kg bw	Rat	INCHEM[5], AWHHE[6]
Acute Inhalation LC50	> 0.89 mg/L	Rat	PubChem[7]
Acceptable Daily Intake (ADI)	0-0.02 mg/kg bw/day	-	JMPR[1]
No-Observed-Adverse-Effect Level (NOAEL) (Chronic, Oral)	1.72 mg/kg/day	Rat	AWHHE[6]

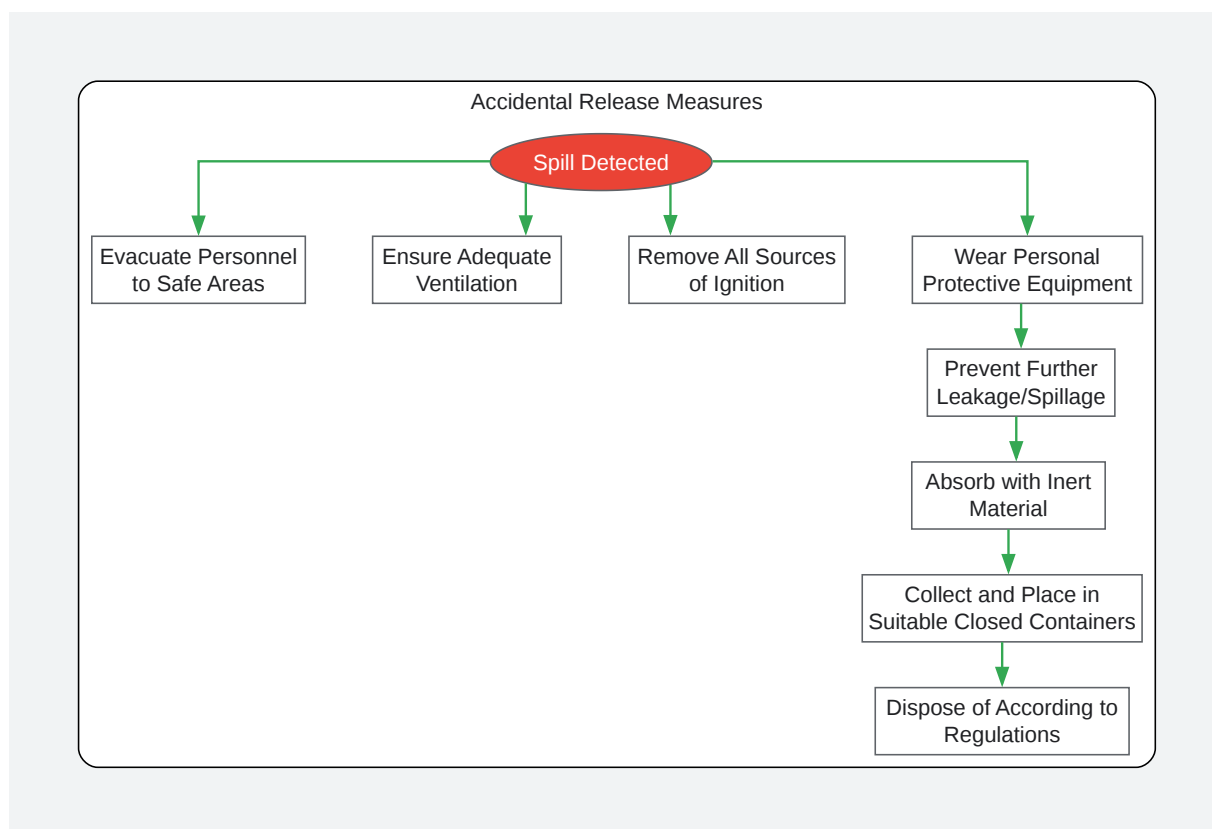
Carcinogenicity: The US EPA has classified Clofentezine as a Category C "possible human carcinogen"[1][8].

Section 4: Experimental Protocols

Detailed experimental protocols for the toxicological studies are not fully described in the provided SDS. However, references are made to standardized testing guidelines. For instance, toxicity studies for a Clofentezine 500 SC formulation were conducted using OECD and US EPA guidelines[4]. The determination of Clofentezine and its impurities is performed using High-Performance Liquid Chromatography (HPLC) with UV detection at 235 nm and internal standardization[1].

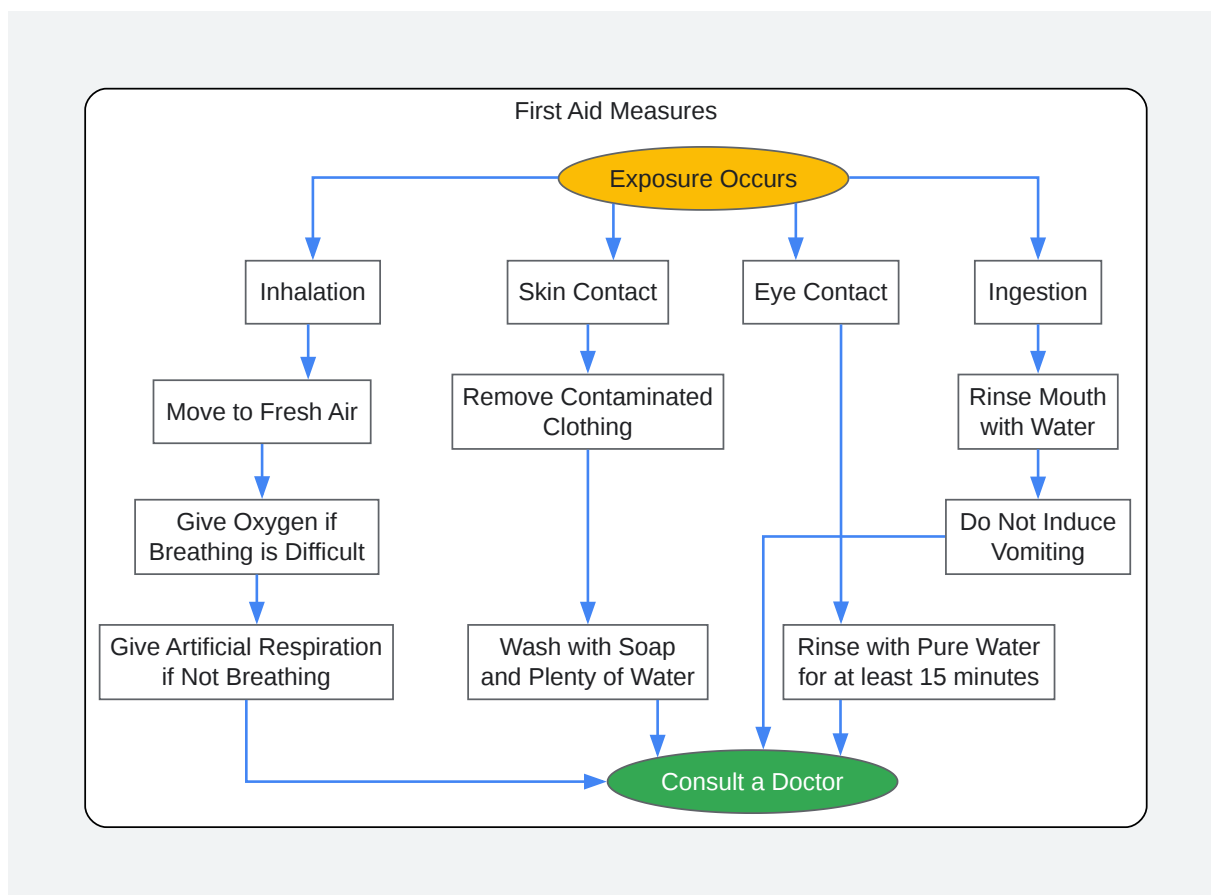
Section 5: Safety Procedures and Logical Workflows

The following diagrams illustrate key safety procedures for handling **Clofentezine-d8**, based on information for Clofentezine.



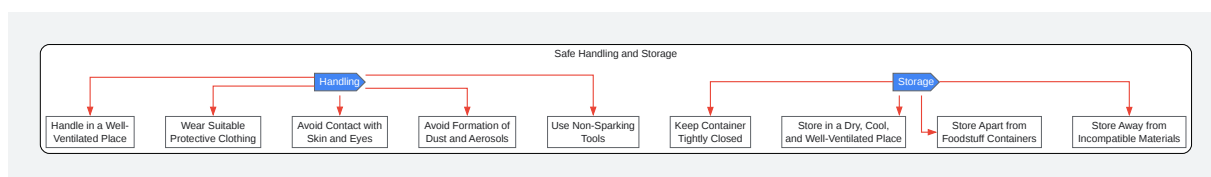
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Figure 1: Workflow for handling accidental spills.



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Figure 2: First aid procedures for different exposure routes.



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Figure 3: Guidelines for safe handling and storage.

Section 6: Personal Protective Equipment (PPE)

Appropriate personal protective equipment should be worn when handling **Clofentezine-d8**.

PPE Type	Specification	Source
Eye Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	ChemicalBook[9]
Hand Protection	Chemical impermeable gloves that satisfy EU Directive 89/686/EEC and the standard EN 374.	ChemicalBook[9]
Body Protection	Fire/flame resistant and impervious clothing.	ChemicalBook[9]
Respiratory Protection	If exposure limits are exceeded, use a full-face respirator.	ChemicalBook[9]

Section 7: Fire-Fighting Measures

In case of fire, the following measures should be taken.

Extinguishing Media	Unsuitable Extinguishing Media	Fire-Fighting Advice
Dry chemical, carbon dioxide, or alcohol-resistant foam.[9]	Water with a full jet.[2]	Wear a self-contained breathing apparatus if necessary.[9]

Section 8: Ecological Information

Clofentezine is noted to have ecotoxicological effects.

Ecological Hazard	Classification	Source
Aquatic Organisms	Harmful to aquatic organisms.	JMPR[1]
Long-term Effects	May cause long-term adverse effects in the aquatic environment.	JMPR[1]
Aquatic Toxicity	Highly toxic to fish (acute 96-hour LC50 0.015 mg/l in rainbow trout) and aquatic invertebrates (acute 48-hour EC50 0.0008 mg/l).[6]	AWHHE[6]
Avian Toxicity	Low toxicity to birds (acute LD50 > 3000 mg/kg for bobwhite quail).[6]	AWHHE[6]

Disclaimer: This document is intended as a technical guide and is not a substitute for a formal Safety Data Sheet (SDS). The information provided is based on available data for Clofentezine and may not fully represent the properties of **Clofentezine-d8**. Users should consult the direct supplier's SDS for the most accurate and up-to-date safety information and handle this compound in accordance with good laboratory practices.

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